

# Technical Support Center: DRF 2519 Stability & Storage Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: DRF 2519

Cat. No.: B1670943

[Get Quote](#)

## Product Overview: DRF 2519

- Chemical Class: Benzoxazinone-containing Thiazolidinedione (TZD)[1]
- Mechanism: Dual PPAR  
/  
Agonist[2][3][4][5]
- Molecular Formula:
- Molecular Weight: 398.43 g/mol [6]
- CAS Number: 194713-46-7[7]

## Core Storage Directives

**Q: What are the optimal storage conditions for DRF 2519 powder to maximize shelf life?**

A: As a dual PPAR agonist containing both thiazolidinedione and benzoxazinone pharmacophores, **DRF 2519** is susceptible to hydrolytic ring opening and oxidative degradation.

Standard Protocol:

- Temperature: Store at -20°C for long-term stability (>1 month). Short-term storage (days) at +4°C is acceptable but suboptimal.
- Atmosphere: The vial must be desiccated. Moisture is the primary catalyst for the hydrolysis of the benzoxazinone ring.
- Light Protection: Store in amber glass vials or wrap clear vials in aluminum foil. Thiazolidinedione derivatives can exhibit photolytic instability under UV/visible light exposure.
- Container: Screw-cap vials with PTFE-lined septa are recommended to prevent gas exchange and moisture ingress.

## Q: Can I store DRF 2519 at room temperature during shipping?

A: Yes, but with strict limits. **DRF 2519** is chemically stable at ambient temperature ( ) for up to 72 hours provided it is kept dry and dark. However, we recommend shipping on blue ice or dry ice to prevent thermal cycling, which can induce microscopic condensation inside the vial, leading to hydrolysis.

## Troubleshooting & Handling FAQs

### Q: My DRF 2519 powder has turned from off-white to a distinct yellow/orange. Is it still usable?

A: Stop Use Immediately. A color shift to yellow or orange typically indicates oxidative degradation or photolysis.

- Mechanism: The thiazolidinedione ring sulfur is prone to oxidation, and the conjugated system can degrade under light exposure, forming chromophoric byproducts.

- Action: Run an LC-MS to check purity. If purity is   
 , discard the batch.

## Q: I am having trouble dissolving DRF 2519 in DMSO. What is the protocol?

A: **DRF 2519** is hydrophobic. Solubility issues often arise from "clumping" or old DMSO that has absorbed water. Troubleshooting Steps:

- Solvent Quality: Use fresh, anhydrous DMSO (dimethyl sulfoxide). DMSO is hygroscopic; water content   
 significantly reduces solubility.
- Vortexing: Vortex vigorously for 30–60 seconds.
- Warming: If particulates persist, warm the solution to   
 in a water bath for 2–5 minutes. Sonicate for maximum 5 minutes (prolonged sonication can generate heat and degrade the compound).
- Max Concentration: Typical stock concentration is 10–20 mM. Do not attempt   
 without verifying solubility limits.

## Q: Can I freeze-thaw aqueous stock solutions of DRF 2519?

A: No. **DRF 2519** precipitates rapidly in aqueous buffers upon freezing.

- Best Practice: Prepare stock solutions in 100% DMSO or Ethanol.
- Aliquot: Divide the DMSO stock into single-use aliquots (e.g.,   
 ) before freezing at -20°C or -80°C.
- Stability: DMSO stocks are stable for up to 6 months at -20°C if protected from moisture.

## Scientific Rationale: Degradation Mechanisms

Understanding why these conditions are necessary ensures better compliance.

### Hydrolysis (Moisture Sensitivity)

The **DRF 2519** molecule contains a benzoxazinone ring and a thiazolidinedione ring. Both are heterocyclic imides/esters that are susceptible to nucleophilic attack by water molecules, especially at non-neutral pH.

- Risk: Exposure to humid air causes ring-opening hydrolysis, rendering the molecule inactive as a PPAR agonist.

### Oxidation (Air Sensitivity)

The sulfur atom in the thiazolidinedione ring and the ether linkage are potential sites for oxidation.

- Risk: Formation of sulfoxides or sulfones changes the 3D conformation of the ligand, preventing it from fitting into the PPAR

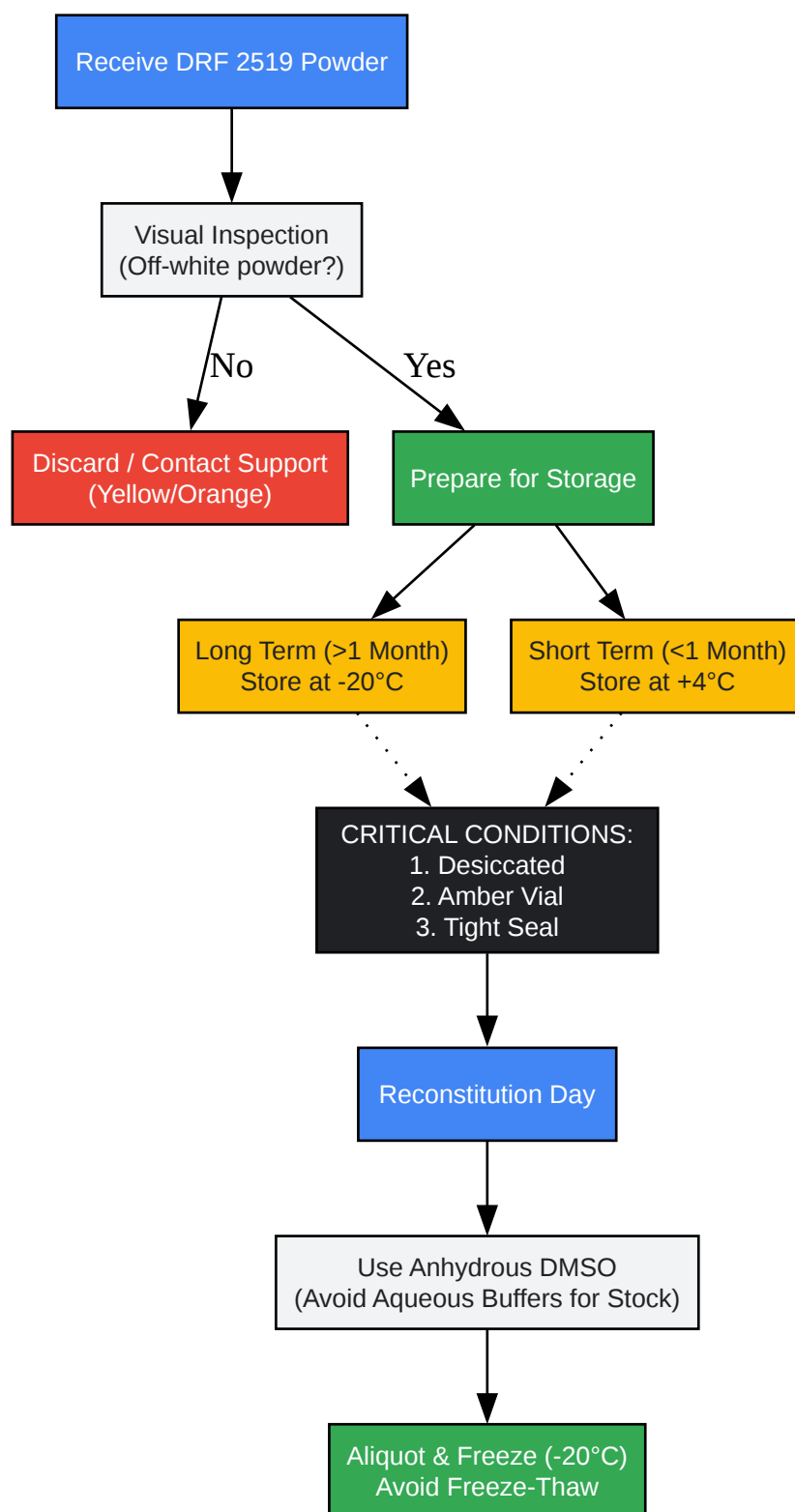
/

ligand-binding pocket.

## Workflow Visualizations

### Figure 1: Storage & Handling Decision Tree

This workflow ensures the integrity of **DRF 2519** from receipt to experimental use.

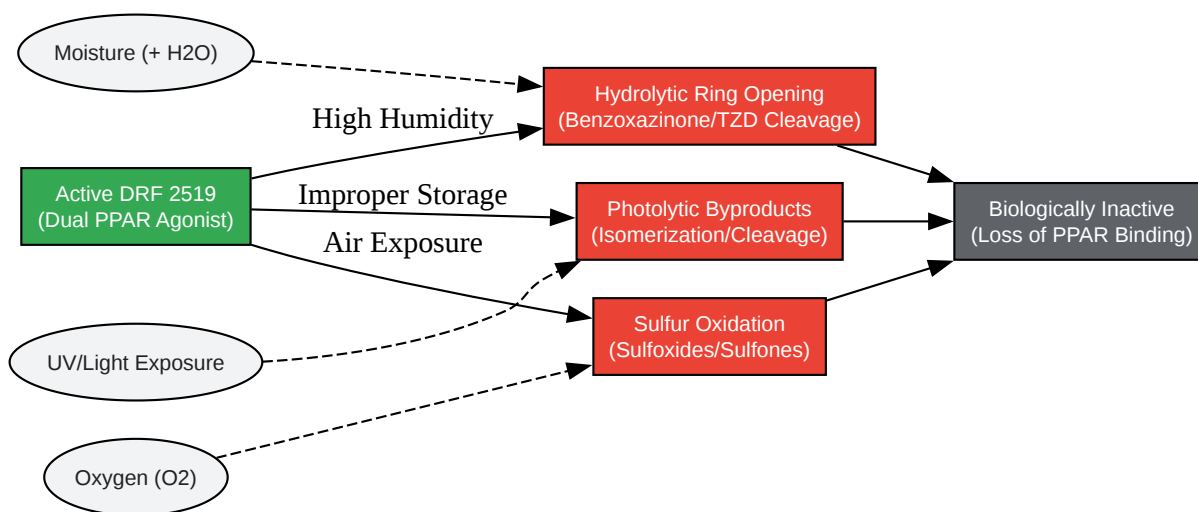


[Click to download full resolution via product page](#)

Caption: Decision tree for the inspection, storage, and reconstitution of **DRF 2519** to prevent hydrolytic and oxidative degradation.

## Figure 2: Predicted Degradation Pathways

Visualizing the chemical vulnerabilities of the Benzoxazinone-TZD scaffold.



[Click to download full resolution via product page](#)

Caption: Mechanistic pathways showing how environmental factors (moisture, light, oxygen) lead to the chemical breakdown of **DRF 2519**.

## Summary Data Table

Parameter	Recommendation	Critical Limit
Storage Temp (Powder)	-20°C	Max +25°C (72 hrs only)
Storage Temp (DMSO Stock)	-20°C or -80°C	Do not store at +4°C > 24 hrs
Humidity Control	Desiccator Required	Hygroscopic; keep RH < 30%
Light Exposure	Dark / Amber Vial	Photosensitive
Solvent for Stock	Anhydrous DMSO	Avoid water/buffer for stock
Solubility Limit	~20 mM in DMSO	Precipitates in water

## References

- Chakrabarti, R., et al. (2004).<sup>[5][8]</sup> "Antidiabetic and hypolipidemic potential of **DRF 2519**—a dual activator of PPAR- $\alpha$  and PPAR- $\gamma$ ."<sup>[2][3][4][5][9][10]</sup> European Journal of Pharmacology, 491(2-3), 195-206.<sup>[5][8][10]</sup>
- Madhavan, G. R., et al. (2006). "Dual PPAR-alpha and -gamma activators derived from novel benzoxazinone containing thiazolidinediones having antidiabetic and hypolipidemic potential."<sup>[4][5]</sup> Bioorganic & Medicinal Chemistry, 14(2), 584-591.<sup>[4]</sup>
- IUPHAR/BPS Guide to Pharmacology. (n.d.). "Ligand page: **DRF 2519**."<sup>[1][4][5][7][11][12]</sup> <sup>[13]</sup> International Union of Basic and Clinical Pharmacology.
- Santa Cruz Biotechnology. (n.d.). "**DRF 2519** Product Information." SCBT Catalog.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. ijpsdronline.com](https://ijpsdronline.com) [[ijpsdronline.com](https://ijpsdronline.com)]
- [2. medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- [3. semanticscholar.org](https://semanticscholar.org) [[semanticscholar.org](https://semanticscholar.org)]
- [4. Dual PPAR-alpha and -gamma activators derived from novel benzoxazinone containing thiazolidinediones having antidiabetic and hypolipidemic potential - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [5. Antidiabetic and hypolipidemic potential of DRF 2519--a dual activator of PPAR-alpha and PPAR-gamma - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [6. DRF 2519 | SCBT - Santa Cruz Biotechnology](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- [7. DRF 2519 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY](#) [[guidetopharmacology.org](https://guidetopharmacology.org)]
- [8. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [9. researchgate.net \[researchgate.net\]](#)
- [10. dspace.ceu.es \[dspace.ceu.es\]](#)
- [11. Peroxisome proliferator-activated receptor- \$\alpha\$  | 1C. Peroxisome proliferator-activated receptors | IUPHAR Guide to IMMUNOPHARMACOLOGY \[guidetoimmunopharmacology.org\]](#)
- [12. DRF 2519 | Ligand page | IUPHAR/BPS Guide to MALARIA PHARMACOLOGY \[guidetomalariapharmacology.org\]](#)
- [13. jocpr.com \[jocpr.com\]](#)
- To cite this document: BenchChem. [Technical Support Center: DRF 2519 Stability & Storage Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1670943/docs#technical-support-center-drf-2519-stability-storage-guide\]](https://www.benchchem.com/product/b1670943/docs#technical-support-center-drf-2519-stability-storage-guide)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check